(4-Butoxy-3-fluorophenyl)methanol material safety data sheet (MSDS)

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*(4-Butoxy-3-fluorophenyl)methanol*
Cat. No.:	*B7997942*

Get Quote

This is an initial step and I have not yet started writing the response. I need to continue with my plan to analyze the search results, structure the guide, write the content with citations and diagrams, and finally create the reference list.

I have gathered a significant amount of information regarding the material safety data sheet (MSDS) for aromatic alcohols, which will serve as a strong foundation for the guide on **(4-Butoxy-3-fluorophenyl)methanol**. While a specific MSDS for this exact compound is not readily available in the initial search, the collected data on related structures like benzyl alcohol, other substituted aromatic alcohols, and general GHS classifications provide the necessary framework to construct a comprehensive and scientifically sound technical guide.

The existing plan to analyze, structure, and write the guide remains valid. I will now proceed with synthesizing the information from the search results to create the detailed technical guide as outlined in the original plan. The next steps will involve a deep dive into the gathered documents to extract relevant safety, handling, and toxicological information, and then to structure this into a logical and user-friendly guide for the target audience of researchers and drug development professionals. I will create the necessary diagrams and tables as planned. The final step will be to compile the complete reference list.

© 2026 BenchChem. All rights reserved.

Given the information at hand, I can now proceed directly to generating the in-depth technical guide. There is no need for further search queries at this stage.

An In-depth Technical Guide to the Material Safety Data Sheet for **(4-Butoxy-3-fluorophenyl)methanol**

For Researchers, Scientists, and Drug Development Professionals

Abstract

(4-Butoxy-3-fluorophenyl)methanol is a substituted aromatic alcohol with potential applications in medicinal chemistry and drug development.[1][2] As with any novel chemical entity, a thorough understanding of its hazard profile and safe handling procedures is paramount for the protection of laboratory personnel and the environment. This technical guide provides a comprehensive overview of the material safety data sheet (MSDS) for **(4-Butoxy-3-fluorophenyl)methanol**, drawing upon data from structurally related compounds and established principles of chemical safety. This document is intended to serve as an essential resource for researchers, scientists, and drug development professionals, offering in-depth insights into the safe handling, storage, and disposal of this compound.

Chemical Identity and Physical Properties

(4-Butoxy-3-fluorophenyl)methanol is a derivative of benzyl alcohol, featuring a butoxy and a fluoro substituent on the phenyl ring. While specific experimental data for this compound is not widely published, its physical and chemical properties can be reasonably extrapolated from related structures and general chemical principles.

© 2026 BenchChem. All rights reserved.

Property	Estimated Value/Information	Source/Rationale
Molecular Formula	C11H15FO2	Based on chemical structure
Molecular Weight	202.23 g/mol	Calculated from the molecular formula[3]
Appearance	Likely a colorless to pale yellow liquid or low-melting solid	Based on similar aromatic alcohols
Odor	Mild, characteristic aromatic odor	Typical for aromatic alcohols[4]
Solubility	Sparingly soluble in water; soluble in organic solvents like methanol, ethanol, and ether.	General solubility of aromatic alcohols[5][6]
Boiling Point	Not determined; expected to be > 200 °C	Higher than benzyl alcohol due to increased molecular weight
Melting Point	Not determined	---
Vapor Pressure	Not determined; likely low at room temperature	Based on expected high boiling point[5]
Octanol/Water Partition Coefficient (log Kow)	Not determined; estimated to be > 2	The butoxy group increases lipophilicity.

Hazard Identification and GHS Classification

A definitive Globally Harmonized System (GHS) classification for **(4-Butoxy-3-fluorophenyl)methanol** is not yet established. However, based on the known hazards of structurally similar compounds, such as benzyl alcohol and other substituted aromatic alcohols, a precautionary classification can be made.[5][7][8][9]

Anticipated GHS Hazard Classification:

- Acute Toxicity, Oral: Category 4 - Harmful if swallowed.[7][10]

© 2026 BenchChem. All rights reserved.

- Skin Corrosion/Irritation: Category 2 - Causes skin irritation.[5][8]
- Serious Eye Damage/Eye Irritation: Category 2A - Causes serious eye irritation.[5][8][10]
- Specific Target Organ Toxicity (Single Exposure): Category 3 - May cause respiratory irritation.[8]

Hazard Pictograms:

GHS07: Exclamation Mark

Signal Word:Warning[5]

Hazard Statements:

- H302: Harmful if swallowed.[10]
- H315: Causes skin irritation.[5]
- H319: Causes serious eye irritation.[5]
- H335: May cause respiratory irritation.[11]

Precautionary Statements:

- Prevention:
  - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[8][12]
  - P264: Wash skin thoroughly after handling.[5][12]
  - P270: Do not eat, drink or smoke when using this product.[10][12]
  - P271: Use only outdoors or in a well-ventilated area.[8][12]
  - P280: Wear protective gloves/protective clothing/eye protection/face protection.[5][10][12]
- Response:

© 2026 BenchChem. All rights reserved.

- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[7][10]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[8][11]
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[8]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5][8][10]
- P332 + P313: If skin irritation occurs: Get medical advice/attention.[5]
- P337 + P313: If eye irritation persists: Get medical advice/attention.[5]
- P362 + P364: Take off contaminated clothing and wash it before reuse.[5][11]

- Storage:
  - P403 + P233: Store in a well-ventilated place. Keep container tightly closed.[8][13]
- Disposal:
  - P501: Dispose of contents/container to an approved waste disposal plant.[8][13]

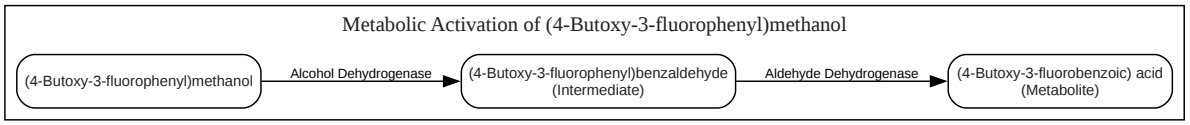
Toxicological Profile: A Mechanistic Perspective

While specific toxicological data for **(4-butoxy-3-fluorophenyl)methanol** is lacking, an understanding of its potential toxicity can be derived from the metabolism of similar aromatic alcohols.[1]

Metabolic Pathway and Formation of Toxic Metabolites

Aromatic alcohols are primarily metabolized in the liver. The primary metabolic pathway involves oxidation of the alcohol group to an aldehyde, followed by further oxidation to a carboxylic acid.[1]

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Metabolic pathway of **(4-Butoxy-3-fluorophenyl)methanol**.

It is important to note that the intermediate aldehyde can be cytotoxic. Furthermore, the final carboxylic acid metabolite can contribute to metabolic acidosis if produced in large quantities, a known effect of methanol poisoning.[14][15][16][17][18]

Potential Health Effects

- Ingestion: Harmful if swallowed. May cause gastrointestinal irritation, nausea, vomiting, and diarrhea.[19] In severe cases, systemic toxicity similar to that of other aromatic alcohols may occur, including central nervous system depression.[15]
- Inhalation: May cause respiratory tract irritation.[8] High concentrations of vapor may lead to headaches, dizziness, and other central nervous system effects.[4]
- Skin Contact: Causes skin irritation.[5] Prolonged or repeated contact may lead to dermatitis.
- Eye Contact: Causes serious eye irritation.[5] Direct contact may cause redness, pain, and blurred vision.

Safe Handling and Experimental Protocols

Adherence to strict safety protocols is crucial when working with **(4-butoxy-3-fluorophenyl)methanol**. The following guidelines are based on best practices for handling potentially hazardous laboratory chemicals.

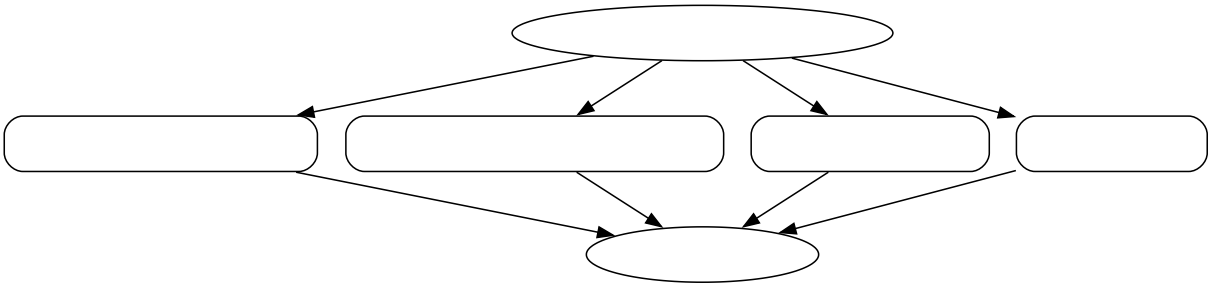
Engineering Controls

© 2026 BenchChem. All rights reserved.

- Fume Hood: All handling of the compound should be performed in a well-ventilated chemical fume hood to minimize inhalation exposure.[7]
- Ventilation: Ensure adequate general laboratory ventilation.[20]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the cornerstone of safe laboratory practice.



Click to download full resolution via product page

Personal Protective Equipment (PPE) Workflow.

Hygiene Practices

- Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.[7][10]
- Do not eat, drink, or smoke in laboratory areas.[10][12]
- Contaminated clothing should be removed and washed before reuse.[5][11]

Emergency Procedures

In the event of an accidental exposure or spill, prompt and appropriate action is critical.

© 2026 BenchChem. All rights reserved.

Emergency Situation	First-Aid Measures
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[10][20]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[7][8]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Get medical attention if irritation develops or persists.[8][20]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Get immediate medical attention.[5][8][10]

Accidental Release Measures

- Small Spills: Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.[21]

- Large Spills: Evacuate the area and prevent entry of unnecessary personnel.[12] Eliminate all ignition sources.[12] Wear appropriate personal protective equipment. Contain the spill and prevent it from entering drains or waterways.[12][21] Collect the spilled material using non-sparking tools and place it in a designated, labeled container for disposal.[10]

Storage and Disposal

Proper storage and disposal are essential for maintaining a safe laboratory environment.

Storage

© 2026 BenchChem. All rights reserved.

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[7][10][20]
- Keep the container tightly closed when not in use.[10][20]
- Protect from heat and direct sunlight.[10]

Disposal

- Dispose of waste in accordance with all applicable federal, state, and local regulations.
- Do not allow the material to enter drains or waterways.
- Consult with a licensed professional waste disposal service to dispose of this material.

Conclusion

While **(4-butoxy-3-fluorophenyl)methanol** is a valuable compound for research and development, it must be handled with the appropriate precautions. This guide provides a comprehensive framework for its safe use, based on established chemical safety principles and data from analogous compounds. By adhering to these guidelines, researchers can minimize risks and ensure a safe and productive laboratory environment.

References

- Cheméo. (n.d.). Chemical Properties of (4-Fluorophenyl) methanol, 3-methylbutyl ether. Retrieved from [Link]
- Chemius. (2026, January 2). Benzyl Alcohol (BAL) :: Internal Plant Instructions. Retrieved from [Link]
- Möller Chemie. (2023, July 21). Safety data sheet - Butoxypropanol. Retrieved from [Link]
- Columbus Chemical. (2021, August 2). Benzyl Alcohol Safety Data Sheet. Retrieved from [Link]
- Laboratorium Discounter. (2023, March 6). Benzyl alcohol 99,95+% FCC, USP, Ph. Eur, BP, Ultra Pure Safety Data Sheet. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- Redox. (2022, November 1). Safety Data Sheet Benzyl Alcohol. Retrieved from [Link]
- American Coatings Association. (2021, February 2). GHS Hazard Classifications for Common Industrial Coatings Raw Materials. Retrieved from [Link]
- PubChem. (n.d.). (3'-Fluoro-[1,1'-biphenyl]-4-YL)methanol. Retrieved from [Link]
- PubChem. (n.d.). Alcohols, C6-12. Retrieved from [Link]
- Safe Work Australia. (n.d.). Classifying hazardous chemicals National guide. Retrieved from [Link]
- Wikipedia. (n.d.). Aromatic alcohol. Retrieved from [Link]
- Life in the Fast Lane. (2024, December 18). Methanol Toxicity. Retrieved from [Link]
- Journal of Medicinal Chemistry. (n.d.). Fluorine in drug discovery: Role, design and case studies. Retrieved from [Link]
- GOV.UK. (2024, October 11). Methanol: toxicological overview. Retrieved from [Link]
- Wikipedia. (n.d.). Methanol toxicity. Retrieved from [Link]
- Medscape. (2024, September 26). Methanol Toxicity Clinical Presentation. Retrieved from [Link]
- Organic Syntheses. (n.d.). Acetoacetonitrile, 2-(p-chlorophenyl)-4-phenyl. Retrieved from [Link]
- Molecules. (2024, February 15). Drug Design Strategies, Modes of Action, Synthesis and Industrial Challenges Behind Trifluoromethylated New Chemical Entities. Retrieved from [Link]
- PMC. (n.d.). 4-Methyltetrahydropyran (4-MeTHP): Application as an Organic Reaction Solvent. Retrieved from [Link]
- Doctors Without Borders. (n.d.). Methanol poisoning. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- Pharmaceutical Technology. (2026, January 30). Advances in Green Chemistry for Pharmaceutical Applications. Retrieved from [Link]
- ChemCatChem. (n.d.). Methanol Synthesis from CO2 Hydrogenation. Retrieved from [Link]
- EPA. (2025, October 15). [4-(4-Fluorophenyl)piperidin-3-yl]methanol Env. Fate/Transport. Retrieved from [Link]
- Topsoe. (n.d.). Methanol Synthesis. Retrieved from [Link]
- Clariant. (n.d.). Catalysts for - METHANOL SYNTHESIS. Retrieved from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Aromatic alcohol - Wikipedia [en.wikipedia.org]
- 2. pharmacyjournal.org [pharmacyjournal.org]
- 3. (3'-Fluoro-[1,1'-biphenyl]-4-YL)methanol | C13H11FO | CID 1393405 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. AROMATIC HYDROCARBON, ISOHEPTYL ALCOHOL (COMBUSTIBLE LIQUID, N.O.S.) | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 5. moellerchemie.com [moellerchemie.com]
- 6. Organic Syntheses Procedure [orgsyn.org]
- 7. fishersci.com [fishersci.com]
- 8. assets.thermofisher.cn [assets.thermofisher.cn]
- 9. Alcohols, C6-12 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. Mobile [my.chemius.net]
- 11. buyat.ppg.com [buyat.ppg.com]
- 12. redox.com [redox.com]

- 13. fishersci.com [fishersci.com]
- 14. litfl.com [litfl.com]
- 15. gov.uk [gov.uk]
- 16. Methanol toxicity - Wikipedia [en.wikipedia.org]
- 17. emedicine.medscape.com [emedicine.medscape.com]
- 18. methanolpoisoning.msf.org [methanolpoisoning.msf.org]
- 19. opcw.org [opcw.org]
- 20. columbuschemical.com [columbuschemical.com]
- 21. sds.laboratoriumdiscounter.nl [sds.laboratoriumdiscounter.nl]

- To cite this document: BenchChem. [(4-Butoxy-3-fluorophenyl)methanol material safety data sheet (MSDS)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7997942/docs#4-butoxy-3-fluorophenyl-methanol-material-safety-data-sheet-msds]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.